

Essential Safety and Logistical Information for Handling Ceftobiprole Medocaril

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Compound of Interest

Compound Name: *Ceftobiprole medocaril*

Cat. No.: *B3132767*

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This document provides crucial safety and logistical guidance for researchers, scientists, and drug development professionals handling **Ceftobiprole medocaril**. The information is intended to ensure the safe handling, use, and disposal of this broad-spectrum cephalosporin antibiotic.

Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) with detailed personal protective equipment (PPE) recommendations for **Ceftobiprole medocaril** was not identified, the following general precautions for handling potent pharmaceutical compounds should be strictly adhered to. These recommendations are based on established guidelines for handling hazardous drugs in a laboratory setting.^[1]

Recommended PPE for Handling **Ceftobiprole Medocaril**:

- **Gloves:** Wear two pairs of powder-free chemotherapy-rated gloves.^[1] It is crucial to change gloves regularly, with recommendations typically ranging from every 30 to 60 minutes, or immediately if they become contaminated or damaged.^[1] Most glove materials offer good protection, but polyvinyl chloride (PVC) gloves are not recommended as they offer little protection against chemical exposure.^[1]
- **Eye Protection:** Use safety glasses with side shields or goggles to protect against splashes.
- **Lab Coat:** A disposable, fluid-resistant gown or lab coat should be worn to protect the skin and clothing. Gowns should be changed every four hours or immediately after a spill or

splash if no permeation data is available.[1]

- Respiratory Protection: For procedures that may generate aerosols or dust, such as weighing or reconstituting the powder, an N-95 or N-100 particle mask is recommended.[1] Surgical masks offer little to no protection from drug exposure.[1] For large spills, a chemical cartridge-type respirator may be necessary.[1]
- Additional Protection: Hair and shoe covers should be used to prevent microbial contamination in cleanrooms and other sensitive areas.[1]

Safe Handling and Operational Plan

Ceftobiprole medocaril is a prodrug that is rapidly converted to its active form, ceftobiprole.[2] [3] It is supplied as a sterile lyophilized powder for injection.[3][4]

Reconstitution and Dilution Procedure:

- Reconstitution: Reconstitute the vial containing 667 mg of **Ceftobiprole medocaril** sodium with 10 mL of sterile water for injection or 5% dextrose in water (D5W).[5] This results in a concentrate with a concentration of 50 mg/mL of ceftobiprole.[6]
- Visual Inspection: After reconstitution, allow any foam to dissipate and visually inspect the solution to ensure the product is fully dissolved and free of particulate matter.[6]
- Further Dilution: The reconstituted solution must be further diluted immediately before administration.[6] Withdraw the appropriate volume of the reconstituted solution and add it to a suitable infusion container (e.g., PVC or PE infusion bags, glass bottles) containing 250 mL of 0.9% sodium chloride solution, 5% dextrose solution, or Lactated Ringer's solution.[6]
- Homogenization: Gently invert the infusion bag 5-10 times to ensure a homogenous solution. Avoid vigorous shaking to prevent foaming.[6]
- Administration: The final diluted solution is administered by intravenous infusion over a period of 2 hours.[3][4]

Storage of Reconstituted and Diluted Solutions:

- Reconstituted Solution: If immediate dilution is not possible, the reconstituted solution can be stored at room temperature for up to one hour or in a refrigerator for up to 24 hours.[6]
- Diluted Solution (in NS): When reconstituted with D5W and then diluted in normal saline (NS), the solution can be stored for 4 hours at 25°C (77°F) or 24 hours at 2°C to 8°C (36°F to 46°F).[5]
- Diluted Solution (in D5W): When reconstituted with D5W and diluted in D5W, the solution can be stored for 6 hours at 25°C (77°F) or 94 hours at 2°C to 8°C (36°F to 46°F).[5]
- Diluted Solution (reconstituted with SWFI): When reconstituted with sterile water for injection (SWFI) and diluted in either NS or D5W, the solution can be stored for 6 hours at 25°C (77°F) or 94 hours at 2°C to 8°C (36°F to 46°F).[5]

Disposal Plan

Proper disposal of unused **Ceftobiprole medocaril** and associated materials is essential to prevent environmental contamination and potential exposure.

- Unused Product: Any unused medicinal product or waste material should be disposed of in accordance with local requirements for pharmaceutical waste.[6]
- Contaminated Materials: All materials that have come into contact with **Ceftobiprole medocaril**, including vials, syringes, needles, gloves, gowns, and cleaning materials, should be treated as hazardous waste and disposed of accordingly.
- Spill Cleanup: In the event of a spill, wear appropriate PPE, including a respirator for large spills.[1] Absorb the spill with an inert material and place it in a sealed container for disposal as hazardous waste. Clean the spill area thoroughly.

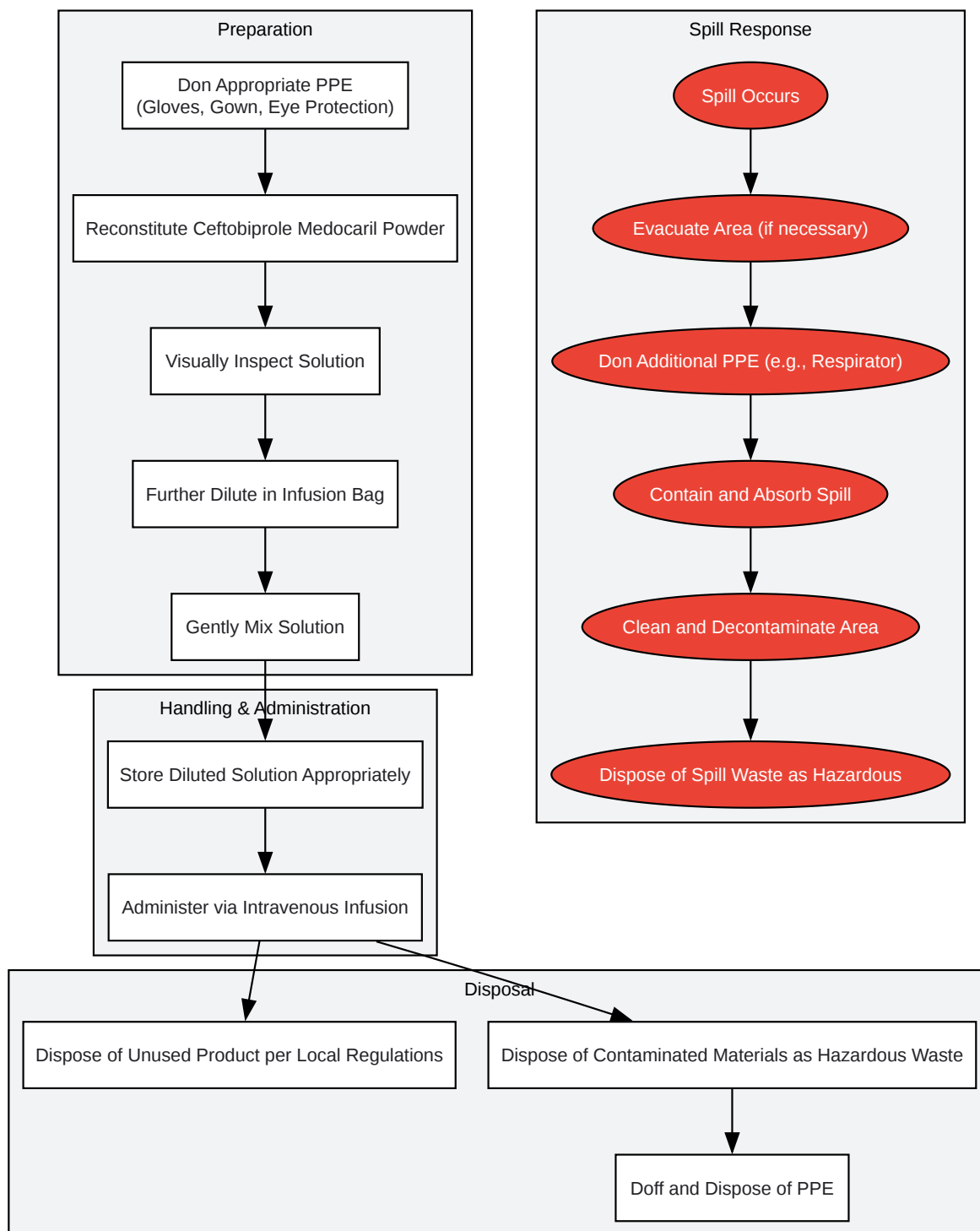
Quantitative Data

No specific occupational exposure limits (OELs) for **Ceftobiprole medocaril** were identified in the available literature. The following table summarizes key quantitative properties of the compound.

Property	Value	Source
Molecular Weight	713.65 g/mol	[2]
Formula	C ₂₆ H ₂₆ N ₈ O ₁₁ S ₂ Na	[2]
pH of Reconstituted Solution	4.5 - 5.5	[3]
Protein Binding	16%	[5]
Half-life (T _{1/2})	3.3 hours	[5]

Experimental Workflow

The following diagram illustrates the general workflow for handling **Ceftobiprole medocaril** in a laboratory setting, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Ceftobiprole Medocaril**.

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